

Application Note: NMR Characterization of Regioisomers in 3-Hydroxybutyl Octanoate Synthesis

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Compound of Interest

Compound Name: 3-Hydroxybutyl octanoate

CAS No.: 43201-95-2

Cat. No.: B11741054

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Executive Summary

The synthesis of **3-hydroxybutyl octanoate** (an ester of octanoic acid and 1,3-butanediol) presents a classic regioselectivity challenge. 1,3-Butanediol contains two non-equivalent hydroxyl groups: a primary alcohol at C1 and a secondary alcohol at C3. While the primary alcohol is kinetically more nucleophilic, chemical acylation often yields a mixture of the target primary mono-ester, the secondary mono-ester, and the di-ester.

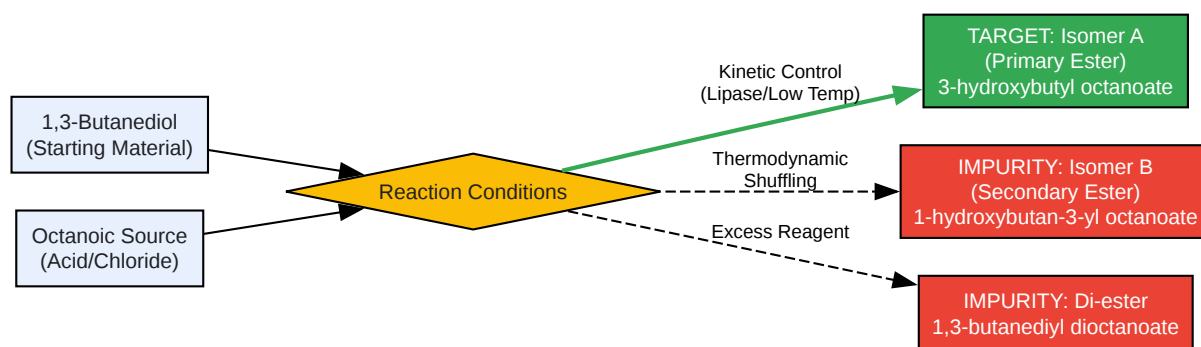
This protocol provides a self-validating NMR methodology to quantify these regioisomers. It relies on the "Alpha-Proton Deshielding Effect"—a predictable downfield shift of protons attached to the acylated carbon—to unambiguously assign regio-identity without the need for exogenous reference standards.

Synthesis Context & Regioisomer Generation

Understanding the origin of the isomers is critical for interpreting the NMR data.

- Target Molecule (Isomer A): **3-hydroxybutyl octanoate**. Esterification occurs at the primary C1 position. This is the major product in lipase-catalyzed reactions (e.g., *Candida antarctica* Lipase B) and controlled chemical acylations.
- Regioisomer (Isomer B): 4-hydroxybutan-2-yl octanoate (also named 1-hydroxybutan-3-yl octanoate). Esterification occurs at the secondary C3 position. This is a common impurity in acid-catalyzed Fischer esterifications.
- Di-ester (Impurity C): 1,3-butanediyl dioctanoate. Esterification at both positions.[1]

Workflow Visualization: Isomer Generation



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Figure 1: Reaction pathways leading to the target primary ester and its regio-impurities.

NMR Theory: The Alpha-Shift Diagnostic

The differentiation of isomers relies on the deshielding effect of the ester group. When an alcohol (-CH-OH) is converted to an ester (-CH-O-CO-R), the proton(s) on that carbon shift downfield by ~0.5 to 1.2 ppm.

Moiety	Proton Environment	Typical Shift (Free Alcohol)	Typical Shift (Acylated/Ester)	Diagnostic Shift ()
C1 (Primary)	-CH ₂ -O-	3.6 – 3.8 ppm	4.1 – 4.2 ppm	+0.5 ppm
C3 (Secondary)	-CH(CH ₃)-O-	3.9 – 4.0 ppm	5.0 – 5.1 ppm	+1.1 ppm

Experimental Protocol

Sample Preparation

- Solvent: Chloroform-d (

) is preferred over DMSO-

for this application because it minimizes hydrogen bonding broadening of the -OH signals and provides sharp resolution of the coupling constants.

- Concentration: 10–20 mg of crude oil in 0.6 mL

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- Additives: Do not add

initially. The hydroxyl proton coupling (if visible) can confirm the alcohol type (triplet for primary -OH, doublet for secondary -OH), though this is often broadened by exchange.

Acquisition Parameters (Standard 400/500 MHz)

- ¹H NMR: 16 scans, 30° pulse angle, D1 = 1.0s (sufficient for structural qual, use D1 = 10s for qNMR).
- ¹³C NMR: 512 scans, proton-decoupled.
- 2D HMBC (Critical): Optimized for long-range coupling (). This is the "Gold Standard" validation step.

Data Analysis & Interpretation

¹H NMR Diagnostic Signals

The following table summarizes the key diagnostic peaks for **3-hydroxybutyl octanoate** and its isomers.

Table 1: Diagnostic ¹H NMR Chemical Shifts (in

)

Position	Proton Type	Target (Primary Ester)	Isomer B (Secondary Ester)	Di-ester
C1	-CH ₂ -O-	4.15 – 4.25 ppm (m)	3.65 – 3.80 ppm (m)	4.15 – 4.25 ppm
C3	-CH-O-	3.95 – 4.05 ppm (m)	5.05 – 5.15 ppm (m)	5.05 – 5.15 ppm
C4	-CH ₃ (Terminal)	~1.22 ppm (d)	~1.25 ppm (d)	~1.25 ppm (d)
Oct-C2'	-CH ₂ -CO-	~2.30 ppm (t)	~2.28 ppm (t)	~2.30 ppm (m)

Key Identification Logic:

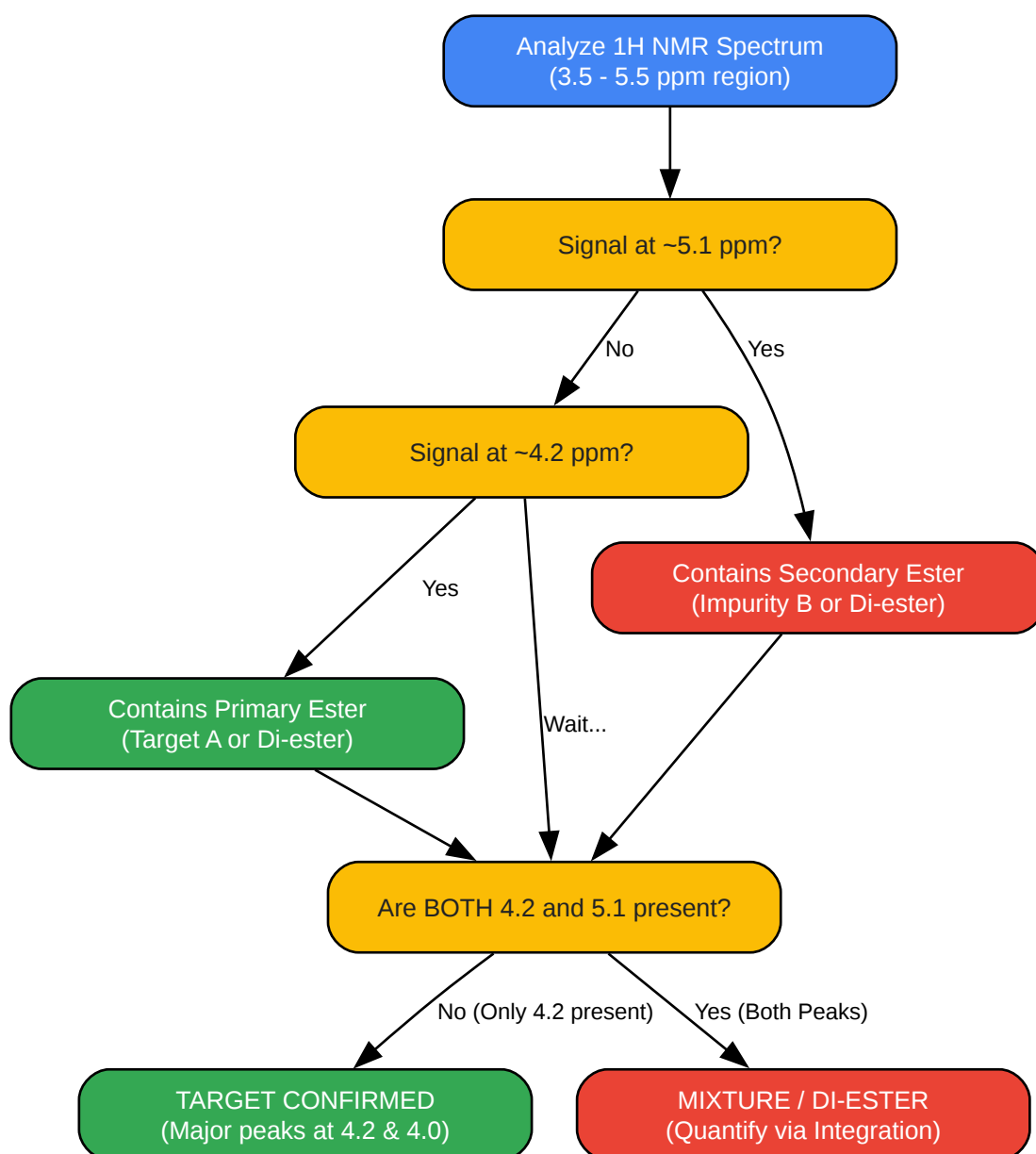
- Look at 5.1 ppm: If you see a multiplet here, you have esterification at the secondary position (either Isomer B or Di-ester).
- Look at 4.2 ppm: If you see a multiplet here, you have esterification at the primary position (either Target or Di-ester).
- Look at 3.7-4.0 ppm: These are the "free alcohol" signals.
 - Target has a signal at ~4.0 ppm (Free secondary -OH).
 - Isomer B has a signal at ~3.7 ppm (Free primary -OH).

2D NMR Validation (HMBC)

To conclusively prove the structure, run an HMBC experiment. You are looking for a correlation between the Octanoate Carbonyl Carbon (~174 ppm) and the Butanediol protons.

- Target (Primary Ester): Strong cross-peak between Carbonyl (174 ppm) and C1-H (4.2 ppm).
- Isomer B (Secondary Ester): Strong cross-peak between Carbonyl (174 ppm) and C3-H (5.1 ppm).

Decision Tree for Analysis



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Figure 2: NMR Logic Tree for rapid identification of regioisomers.

Quantification Protocol (qNMR)

To determine the ratio of regioisomers:

- Select Diagnostic Peaks:
 - Peak A (Target): Integrate the multiplet at 4.2 ppm (2H, C1-H). Let Integral = I_A .
 - Peak B (Impurity): Integrate the multiplet at 5.1 ppm (1H, C3-H). Let Integral = I_B .
- Normalization:
 - Moles of Primary Ester
 - Moles of Secondary Ester
- Calculation:

(Note: This simple formula assumes negligible di-ester. If di-ester is suspected, you must also integrate the free alcohol signals at 3.7 and 4.0 to close the mass balance.)

Troubleshooting & Tips

- Water Overlap: Residual water in often appears near 1.6 ppm, interfering with the C2-methylene of the butanediol backbone. This generally does not affect the diagnostic regions (3.5–5.5 ppm).
- Acyl Migration: In basic conditions or presence of trace acid, the acyl group can migrate between the primary and secondary hydroxyls. Ensure samples are neutral and analyzed promptly after preparation.

- Resolution: If the multiplets at 4.0–4.2 ppm overlap significantly, use a higher field instrument (600 MHz) or switch to Benzene-

, which often induces different magnetic anisotropy shifts, separating overlapping signals.

References

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Sources

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- 2. [1H NMR Chemical Shift](https://sites.science.oregonstate.edu) [\[sites.science.oregonstate.edu\]](#)

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